

In-Depth Technical Guide: Borate V Safety Data and Handling Precautions

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Compound of Interest

Compound Name: *Borate V*

Cat. No.: *B575969*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data and recommended handling precautions for **Borate V** (CAS No. 182442-81-5). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide also includes general safety information for borate compounds and quaternary ammonium salts to provide a broader context for risk assessment and safe handling procedures. It is crucial to note that information on related compounds should be used for general guidance only and not as a direct substitute for data on **Borate V**.

Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of **Borate V**. Much of the specific experimental data for this compound is not readily available in public sources.

Property	Value	Source
Chemical Name	2-butanoyloxyethyl(trimethyl)azanium;butyl(triphenyl)boranuide	[1]
Synonyms	Borate V, Butyryl choline butyltriphenylborate	[2][3]
CAS Number	182442-81-5	[4]
Molecular Formula	C31H44BNO2	[1][2][4]
Molecular Weight	473.5 g/mol	[1][2][4]
Appearance	No data available	
Odor	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
pH	No data available	
Vapor Pressure	No data available	
Density	No data available	
Flash Point	No data available	
Autoignition Temperature	No data available	

Toxicological Data

Specific toxicological data for **Borate V** is largely unavailable. The table below reflects this lack of information. For risk assessment, it is advisable to handle this compound with the caution appropriate for a substance of unknown toxicity.

Test	Species	Route	Value	Source
Acute Toxicity (LD50)	No data available	Oral	No data available	
No data available	Dermal	No data available		
No data available	Inhalation	No data available		
Skin Corrosion/Irritation	No data available	No data available		
Serious Eye Damage/Irritation	No data available	No data available		
Respiratory or Skin Sensitization	No data available	No data available		
Carcinogenicity	No data available	No data available		
Mutagenicity	No data available	No data available		
Reproductive Toxicity	No data available	No data available		

General Information on Related Compounds:

- Inorganic Borates: Generally have low acute toxicity. For example, the oral LD50 for sodium tetraborate pentahydrate in rats is between 3,200 and 3,400 mg/kg of body weight.[5] Symptoms of overexposure can include nausea, vomiting, and diarrhea.[5]
- Quaternary Ammonium Compounds: Toxicity can vary widely depending on the specific structure. Some can be corrosive to skin and eyes and may cause sensitization.

Handling and Storage

Prudent laboratory practices should be followed when handling **Borate V**.

Aspect	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols.	[4]
Personal Protective Equipment (PPE)	Safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat should be worn.	[4]
Respiratory Protection	If dusts are generated and engineering controls are insufficient, a NIOSH-approved respirator may be necessary.	[4]
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	[4][5]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[4]
Incompatibilities	No specific data for Borate V. General borates should be kept away from strong acids and oxidizing agents.	[6]

Experimental Protocols

As no specific experimental safety studies for **Borate V** are publicly available, this section outlines standard methodologies for key toxicological endpoints, based on internationally recognized guidelines.

Acute Oral Toxicity (OECD Test Guideline 423)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- **Test Principle:** A stepwise procedure is used with a small number of animals per step. The substance is administered orally to a group of animals at a defined dose. Observations of effects and mortality are made. The outcome of the first step determines the dose for the next step.
- **Animals:** Typically, female rats are used. Animals are fasted before dosing.
- **Procedure:**
 - The test substance is administered in a single dose by gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - Necropsy of all animals is performed at the end of the observation period.
- **Data Analysis:** The LD50 is estimated based on the mortality observed at different dose levels.

Skin Irritation/Corrosion (OECD Test Guideline 404)

This method assesses the potential of a substance to cause skin irritation or corrosion.

- **Test Principle:** The substance is applied to the skin of a test animal (typically an albino rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling).
- **Procedure:**
 - A small area of the animal's back is clipped free of fur.
 - A measured amount of the test substance is applied to the clipped skin under a gauze patch.

- The patch is left in place for 4 hours.
- After removal of the patch, the skin is observed and scored for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours).
- Data Analysis: The mean scores for erythema and edema are used to classify the substance as irritating or non-irritating.

Spill and Emergency Procedures

A general workflow for handling a spill of a solid chemical like **Borate V** is presented below.

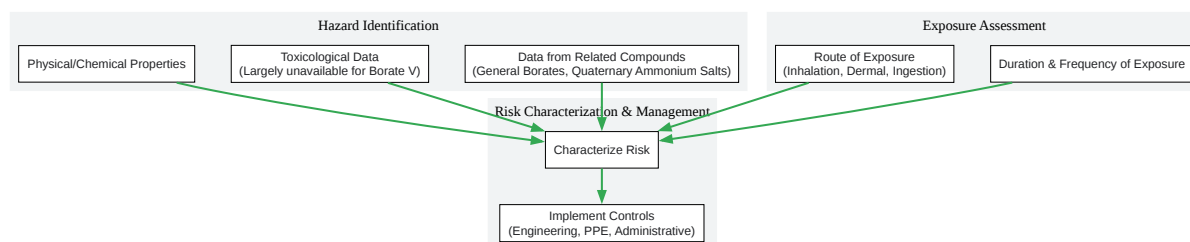


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Caption: General workflow for handling a solid chemical spill.

Signaling Pathways and Logical Relationships

As **Borate V** is a chemical compound and not a biological agent with a known signaling pathway, a diagram illustrating a logical relationship for risk assessment is provided below.



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Caption: Logical workflow for risk assessment of **Borate V**.

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